Application Note: Carbohydrate Sensing Using (4-((3-Methylbutanamido)methyl)phenyl)boronic Acid

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Compound of Interest

Compound Name:	*(4-((3-Methylbutanamido)methyl)phenyl) boronic acid*
Cat. No.:	*B8086629*

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Introduction & Scientific Rationale

Phenylboronic acid (PBA) derivatives are the gold standard for non-enzymatic carbohydrate sensing due to their ability to form reversible covalent bonds with cis-1,2- or cis-1,3-diols found in sugars. While native PBA binds fructose with higher affinity than glucose, chemical modifications are employed to tune selectivity and solubility.

(4-((3-Methylbutanamido)methyl)phenyl)boronic acid represents a specialized class of "hydrophobically tuned" PBA receptors. It features:

- Boronic Acid Headgroup: The recognition moiety for diol binding.[1][2][3]
- Para-Methylamide Linker: A spacer that electronically decouples the amide from the boron center, preventing strong Wulff-type intramolecular coordination (unlike ortho-aminomethyl derivatives), thereby maintaining a distinct pKa profile suitable for specific pH ranges.

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- Isovaleryl (3-Methylbutanoyl) Tail: A hydrophobic moiety that modulates the receptor's solubility in organic/aqueous co-solvents and facilitates interaction with hydrophobic domains in complex matrices (e.g., liposomes, hydrogels, or micellar sensors).

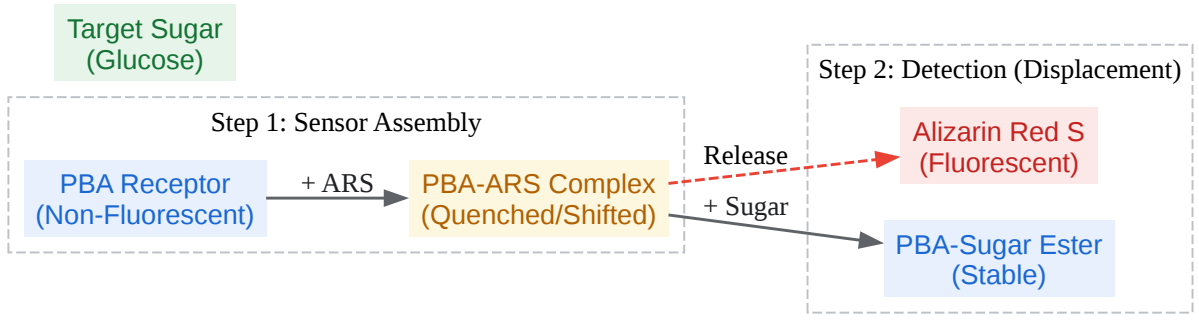
This guide details the application of this molecule in a Fluorescence/Colorimetric Indicator Displacement Assay (IDA), the primary method for characterizing carbohydrate binding affinity and sensing glucose concentrations.

Mechanism of Action

The sensing mechanism relies on the competitive binding between the PBA receptor, a reporter dye (Alizarin Red S), and the target carbohydrate (Glucose).

- Sensor Assembly: In aqueous buffer (pH 7.4), the Boronic Acid forms a cyclic boronate ester with Alizarin Red S (ARS). This complex is typically non-fluorescent (quenched) or exhibits a distinct color shift compared to free ARS.
- Displacement: Upon addition of a carbohydrate (Sugar), the boronic acid preferentially binds to the sugar diols (forming a more stable complex), displacing the ARS.
- Signal Generation: The released ARS regains its native fluorescence or color, providing a quantitative readout proportional to the sugar concentration.

Diagram: Sensing Mechanism[1]



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Caption: Schematic of the Indicator Displacement Assay (IDA). The PBA receptor initially binds the dye (ARS). Glucose introduction displaces the dye, restoring its optical signal.

Material Properties & Preparation

Property	Specification
Chemical Name	(4-((3-Methylbutanamido)methyl)phenyl)boronic acid
CAS Number	2246581-88-2
Molecular Weight	235.09 g/mol
Solubility	Soluble in DMSO, Methanol. Sparingly soluble in pure water; requires buffer/co-solvent.
Storage	2–8°C, Desiccated. Protect from moisture (anhydride formation).

Reagent Preparation Protocol

Reagents Required:

- **(4-((3-Methylbutanamido)methyl)phenyl)boronic acid** (Target PBA).
- Alizarin Red S (ARS) (CAS: 130-22-3).
- Phosphate Buffered Saline (PBS), pH 7.4.
- Dimethyl Sulfoxide (DMSO) (LC-MS Grade).
- D-Glucose and D-Fructose (Analytical Standards).

Step 1: Stock Solution Preparation

- PBA Stock (10 mM): Dissolve 2.35 mg of the Target PBA in 1.0 mL of DMSO. Vortex until fully dissolved. Note: The isovaleramide tail increases hydrophobicity; ensure complete dissolution before dilution.

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- ARS Stock (10 mM): Dissolve 3.42 mg of Alizarin Red S in 1.0 mL of PBS buffer.
- Sugar Stocks (1 M): Prepare 1 M stock solutions of Glucose and Fructose in PBS buffer.

Experimental Protocol: ARS Displacement Assay

This protocol validates the binding capability of the molecule and determines the Apparent Binding Constant (

).

Phase A: Optimization of Sensor Ratio

Objective: Determine the optimal PBA:ARS ratio where the dye is ~80-90% bound (quenched).

- Prepare a working solution of ARS (100 µM) in PBS (pH 7.4).
- In a 96-well microplate (black for fluorescence, clear for absorbance), aliquot 100 µL of ARS solution per well.
- Titrate the PBA Stock into the wells to achieve final concentrations ranging from 0 to 2000 µM.
- Incubate for 15 minutes at 25°C with gentle shaking.
- Readout:
  - Fluorescence: Excitation 460 nm / Emission 570 nm.
  - Absorbance: Scan 400–600 nm (Look for peak shift from ~510 nm to ~460 nm upon binding).
- Analysis: Plot Signal vs. [PBA]. Select the [PBA] that yields ~85% signal change. Typical working concentration is often 10:1 or 20:1 (PBA:ARS).

Phase B: Carbohydrate Sensing (Displacement)

Objective: Measure glucose response.[4]

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- Sensor Solution: Prepare a master mix containing 100 µM ARS and the optimized concentration of Target PBA (e.g., 1000 µM) in PBS/DMSO (95:5 v/v).
    - Note: The 5% DMSO helps maintain the solubility of the hydrophobic isovaleramide derivative.
- Aliquot 180 µL of the Sensor Solution into microplate wells.
- Add 20 µL of Glucose standards to achieve final concentrations of 0, 1, 2, 5, 10, 20, 50, 100 mM.
- Include a Fructose series as a positive control (PBA typically binds Fructose stronger).
- Incubate for 20 minutes at 25°C.
- Measure Fluorescence (Ex 460nm / Em 570nm).

Workflow Diagram

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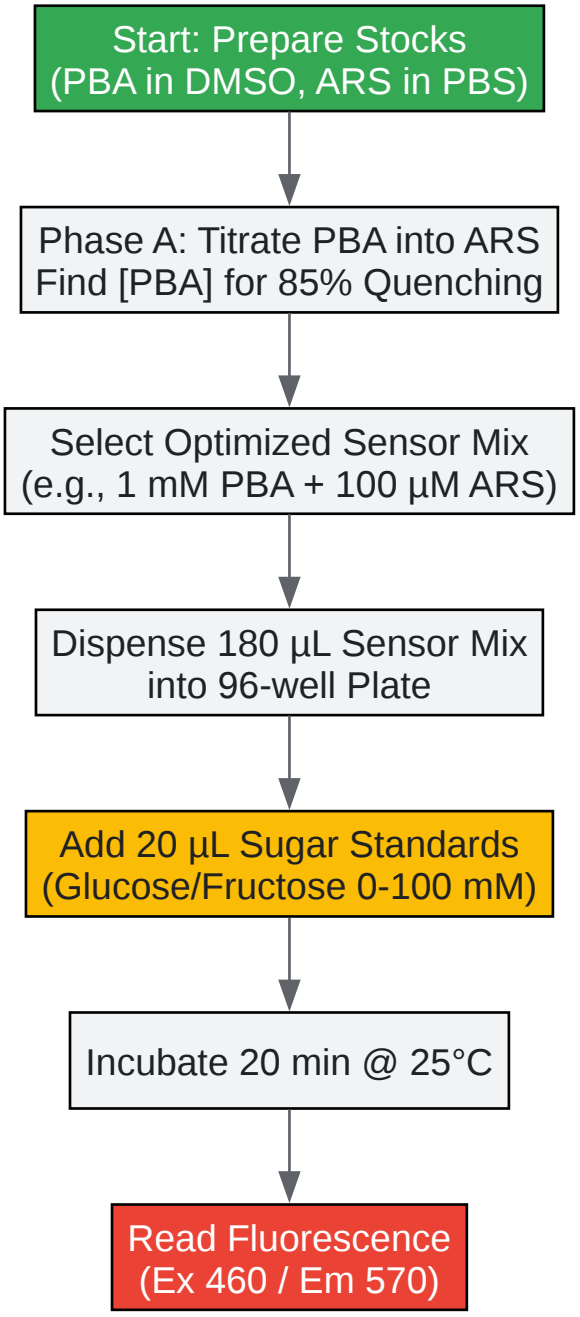

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Caption: Step-by-step workflow for the Fluorescence Displacement Assay.[5][6]

Data Analysis & Interpretation

Binding Isotherms

Calculate the relative fluorescence intensity (

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) or absorbance change. Plot

against

.

- Glucose: Expect a sigmoidal increase in fluorescence as sugar concentration increases (ARS is released).
- Fructose: Expect a curve shifted to lower concentrations (higher affinity).

Calculation of Binding Constants ( )

Use the Benesi-Hildebrand method or a non-linear regression model (1:1 binding) to calculate the association constant (

) for the PBA-Sugar complex.

Where:

- : Measured fluorescence.
- : Fluorescence of Sensor without sugar.
- : Fluorescence at saturation (free ARS).

Selectivity Factor

Insight: The (3-methylbutanamido)methyl group provides steric bulk. If the Selectivity Factor is lower than unsubstituted PBA (typically ~40), this derivative offers improved Glucose specificity.

Troubleshooting & Critical Considerations

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Issue	Possible Cause	Corrective Action
Precipitation	Hydrophobic tail aggregation.	Increase DMSO content to 5-10% or use Methanol as co-solvent. Ensure pH is not < 7.0.
Low Sensitivity	pH mismatch with pKa.[1]	Adjust buffer pH. PBAs bind diols best when pH > pKa. If this derivative has pKa ~8.5, test at pH 8.0-9.0.
No Signal Change	Strong PBA-ARS binding.	The PBA-ARS complex is too stable. Use a different dye (e.g., Pyrocatechol Violet) or lower the [PBA].

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